

Application Notes: Immunoassay for Selective Phosmet Oxon Detection

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Compound of Interest

Compound Name: Phosmet oxon

Cat. No.: B1677708

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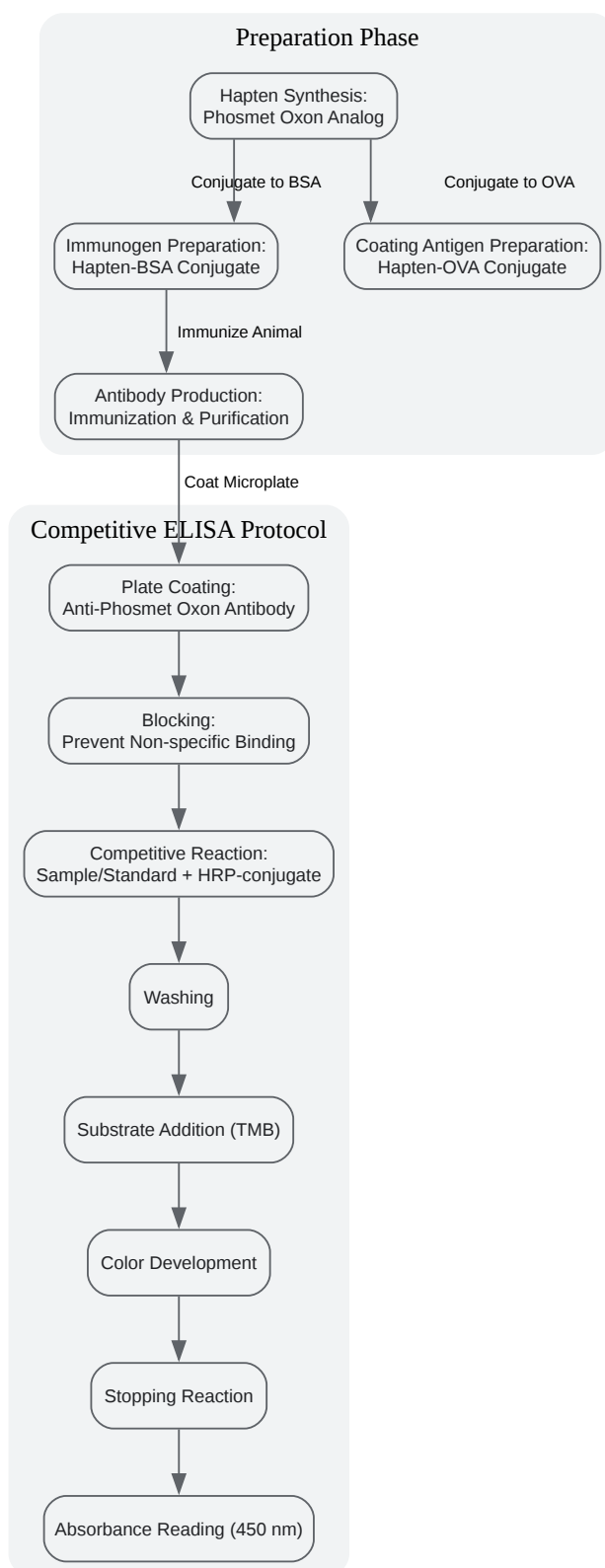
Introduction

Phosmet is a widely used non-systemic organophosphate insecticide. In biological systems and the environment, phosmet can be converted to its oxygen analog, **phosmet oxon**, through oxidative desulfuration. **Phosmet oxon** is a more potent inhibitor of acetylcholinesterase, making its detection crucial for toxicological and environmental monitoring. This document provides a detailed protocol for the development of a competitive enzyme-linked immunosorbent assay (cELISA) for the selective and sensitive detection of **phosmet oxon**.

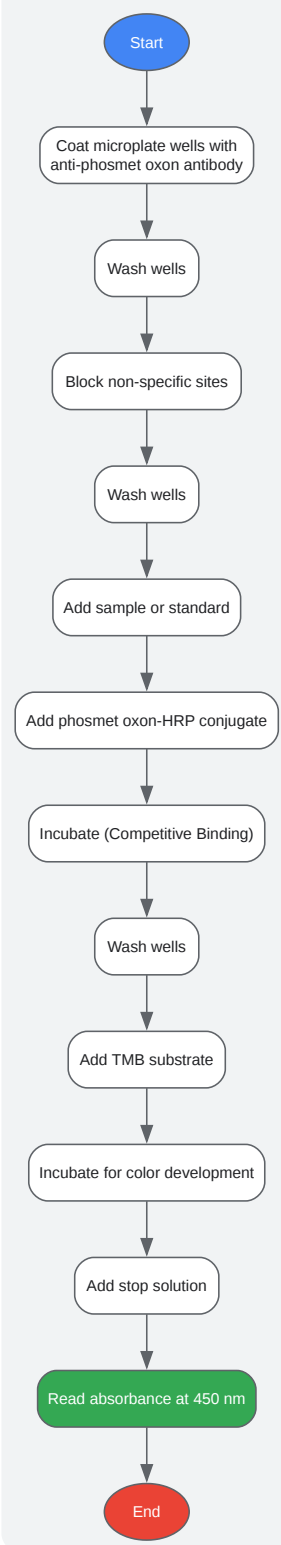
Principle of the Assay

The immunoassay is based on the principle of a competitive binding reaction. A specific polyclonal antibody raised against a **phosmet oxon** analog is coated onto the wells of a microtiter plate. The sample containing **phosmet oxon** is mixed with a known amount of a **phosmet oxon**-horseradish peroxidase (HRP) conjugate. This mixture is then added to the antibody-coated wells. The free **phosmet oxon** in the sample and the **phosmet oxon**-HRP conjugate compete for the limited number of antibody binding sites. The amount of **phosmet oxon**-HRP conjugate that binds to the antibody is inversely proportional to the concentration of **phosmet oxon** in the sample. After a washing step to remove unbound reagents, a substrate solution is added, which is catalyzed by the bound HRP to produce a colored product. The intensity of the color is measured spectrophotometrically, and the concentration of **phosmet oxon** in the sample is determined by comparing the absorbance with a standard curve.

Key Experimental Workflow



Competitive ELISA Workflow

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